

Spectroscopic and Synthetic Profile of 2-Diazo-1-indanone: A Technical Guide

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Compound of Interest

Compound Name: 1-Indanone, 2-diazo-

Cat. No.: B157840

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data (NMR, IR, MS) and synthetic methodology for 2-diazo-1-indanone. Due to the limited availability of published experimental data for this specific molecule, this guide presents a combination of predicted data, analysis of closely related compounds, and established experimental protocols for analogous structures. This information is intended to serve as a valuable resource for the synthesis, characterization, and application of 2-diazo-1-indanone in research and development.

Spectroscopic Data

A complete, experimentally verified dataset for 2-diazo-1-indanone is not readily available in the public domain. The following tables summarize the expected spectroscopic characteristics based on the analysis of similar compounds and spectral prediction tools.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Spectral Data for 2-Diazo-1-indanone in CDCl_3

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.80 - 7.30	m	4H	Aromatic-H
3.40	s	2H	CH ₂

Table 2: Predicted ¹³C NMR Spectral Data for 2-Diazo-1-indanone in CDCl₃

Chemical Shift (δ) ppm	Assignment
185.0	C=O
145.0 - 125.0	Aromatic-C
~70.0	C=N ₂
35.0	CH ₂

Note: Predicted chemical shifts are estimates and should be confirmed by experimental data.

Infrared (IR) Spectroscopy

Table 3: Expected IR Absorption Bands for 2-Diazo-1-indanone

Wavenumber (cm ⁻¹)	Functional Group
~2100	N ₂ stretch (diazo group)
~1680	C=O stretch (ketone)
3100 - 3000	Aromatic C-H stretch
1600, 1470	Aromatic C=C stretch

Mass Spectrometry (MS)

Table 4: Expected Mass Spectrometry Data for 2-Diazo-1-indanone

m/z	Ion
158.05	$[M]^+$ (Molecular Ion)
130.05	$[M - N_2]^+$
102.05	$[M - N_2 - CO]^+$

Experimental Protocols

A detailed experimental protocol for the synthesis of 2-diazo-1-indanone is not explicitly published. However, a general and reliable method for the synthesis of α -diazo ketones from the corresponding ketone is the diazo transfer reaction.

Synthesis of 2-Diazo-1-indanone via Diazo Transfer

This procedure is adapted from standard methods for the synthesis of α -diazo ketones.

Materials:

- 1-Indanone
- Tosyl azide or other suitable diazo transfer reagent
- A non-protic solvent (e.g., acetonitrile, dichloromethane)
- A weak base (e.g., triethylamine, DBU)
- Standard laboratory glassware and purification supplies (silica gel for chromatography)

Procedure:

- Dissolve 1-indanone in the chosen solvent in a round-bottom flask.
- Add the weak base to the solution and stir at room temperature.
- Slowly add the diazo transfer reagent to the reaction mixture. The reaction is typically exothermic and may require cooling.

- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water or a saturated aqueous solution of ammonium chloride.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield 2-diazo-1-indanone.

Spectroscopic Data Acquisition

NMR Spectroscopy:

- ^1H and ^{13}C NMR spectra would be recorded on a standard NMR spectrometer (e.g., 400 or 500 MHz).
- The sample would be dissolved in a deuterated solvent, typically chloroform-d (CDCl_3).
- Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

IR Spectroscopy:

- The IR spectrum would be obtained using a Fourier-transform infrared (FTIR) spectrometer.
- The sample can be analyzed as a thin film on a salt plate (e.g., NaCl or KBr) or as a KBr pellet.

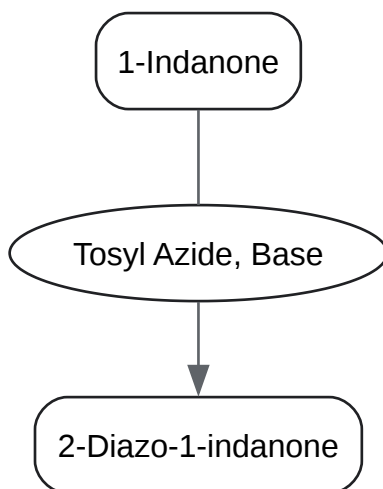
Mass Spectrometry:

- Mass spectra would be acquired using a mass spectrometer, typically with electron ionization (EI) or electrospray ionization (ESI).
- High-resolution mass spectrometry (HRMS) would be used to confirm the elemental composition of the molecular ion.

Visualizations

The following diagrams illustrate the key chemical transformation and the general workflow for the characterization of 2-diazo-1-indanone.

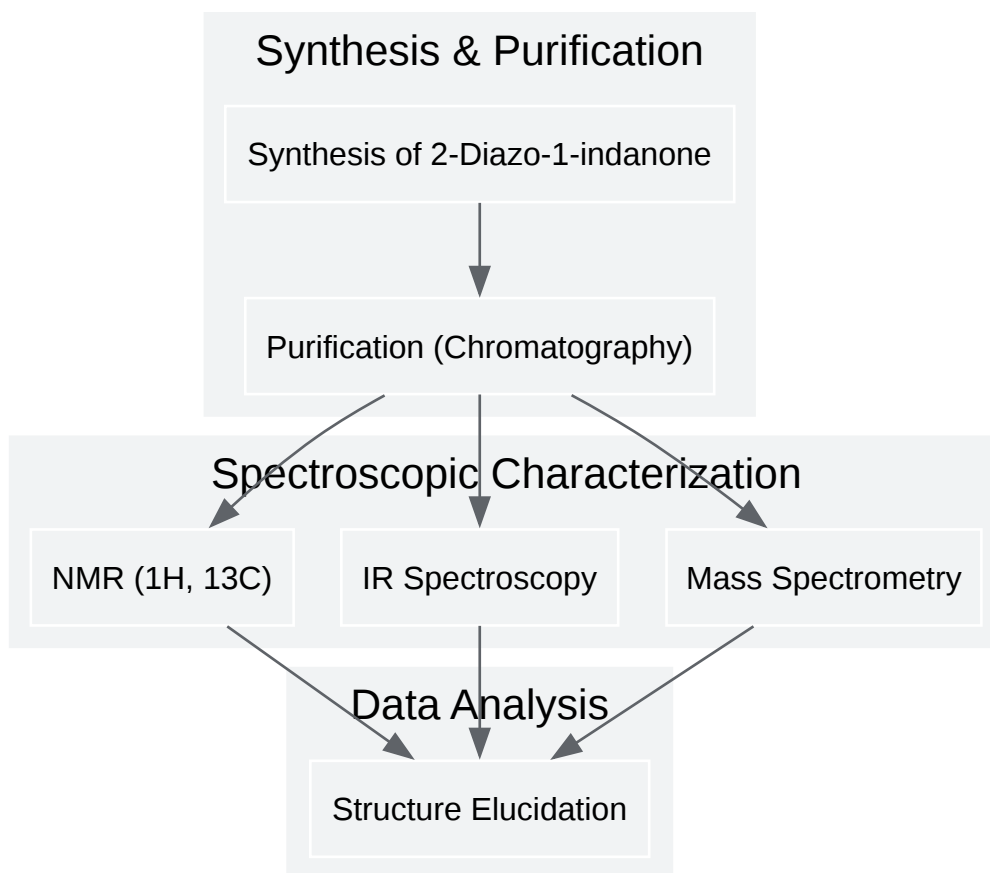
Synthesis of 2-Diazo-1-indanone



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Spectroscopic Analysis Workflow



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Workflow for Spectroscopic Analysis.

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